

comparing experimental vs. theoretical properties of dibromododecane

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Compound of Interest

Compound Name: Dibromododecane

Cat. No.: B8593686

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A comprehensive comparison of the experimental and theoretical properties of 1,12-**dibromododecane** is presented for researchers, scientists, and drug development professionals. This guide provides a detailed analysis of its physical and chemical characteristics, supported by experimental data and methodologies.

Physicochemical Properties: A Comparative Analysis

1,12-**dibromododecane** is a long-chain aliphatic hydrocarbon with bromine atoms at its terminal positions.^[1] Its theoretical and experimentally determined properties are summarized below.

Property	Theoretical Value	Experimental Value
Molecular Formula	C ₁₂ H ₂₄ Br ₂	C ₁₂ H ₂₄ Br ₂ [2][3][4][5][6]
Molecular Weight	328.13 g/mol	328.13 g/mol [3], 328.127 g/mol [5][6]
Appearance	-	Off-white to pale brown crystalline solid or powder[1][7], clear, colorless to pale yellow liquid[2]
Melting Point	-	36.0-43.0 °C[7], 38-42 °C[1][8][9], 38.00 °C[2]
Boiling Point	-	215 °C at 15 mmHg[1][4][8], 335 °C[2], 215.05 °C at 15 mmHg[5]
Density	-	1.2694 g/cm ³ [2]
Solubility	Insoluble in water; Soluble in organic solvents.	Soluble in hot methanol, hexane, toluene, and chloroform.[1][2] Insoluble in water.[2]
Flash Point	-	113 °C (closed cup)
Assay	-	≥97.5% (GC)[7], 98%

Experimental Protocols

The following are generalized experimental methodologies for determining the key physicochemical properties of a compound like 1,12-**dibromododecane**.

Melting Point Determination

The melting point is a crucial indicator of a compound's purity.[10][11] A sharp melting range, typically 0.5-1.0 °C, is characteristic of a pure crystalline solid.[10][11] Impurities tend to lower and broaden the melting point range.[12]

A common method for determining the melting point involves a melting point apparatus.[10] A small, powdered sample of the compound is packed into a capillary tube and placed in the apparatus.[13] The sample is heated at a controlled rate, and the temperatures at which melting begins and is complete are recorded to define the melting point range.[10] It is standard practice to perform a rapid initial determination to find an approximate melting point, followed by a slower, more careful measurement.[10][12]

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[14][15] This property is also a useful indicator of purity.[14]

A standard laboratory method involves heating the liquid in a test tube or distillation flask.[14] A thermometer is positioned with its bulb in the vapor phase above the liquid to record the boiling point accurately.[14] For smaller quantities, a capillary tube method can be employed where a sealed capillary is placed in a small tube containing the liquid.[16] The setup is heated, and the temperature at which a steady stream of bubbles emerges from the capillary, and when the liquid re-enters the capillary upon cooling, is noted as the boiling point.[16]

Density Determination

Density is the mass of a substance per unit volume.[17] For a solid like 1,12-**dibromododecane**, its density can be determined by measuring its mass using a balance and its volume via water displacement.[18][19] The solid is weighed, and then submerged in a graduated cylinder containing a known volume of water. The increase in the water level corresponds to the volume of the solid.[18] The density is then calculated by dividing the mass by the volume.[18] If the substance is a liquid at room temperature, its mass can be determined by weighing a known volume in a graduated cylinder or pycnometer.[20]

Refractive Index Determination

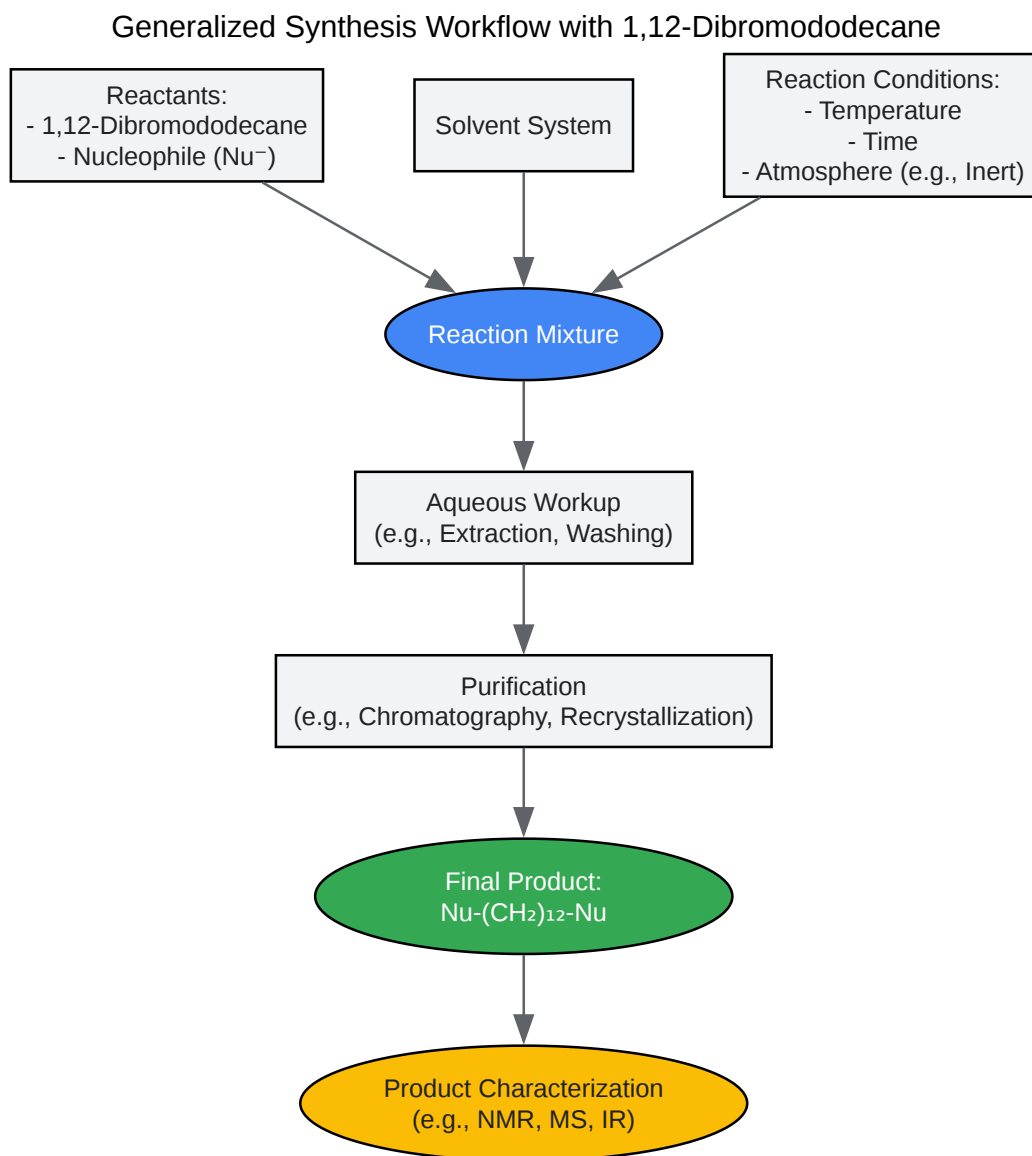
The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material. It is a characteristic property of a substance. An Abbe refractometer is a common instrument used for this measurement.[21] A small sample of the liquid is placed between two prisms. Light is passed through the sample, and the refractometer is adjusted until a dividing line between light and dark fields is centered on a crosshair. The refractive index

is then read from a scale.[22] The temperature must be controlled and recorded as the refractive index is temperature-dependent.[21]

Application in Organic Synthesis

1,12-**Dibromododecane** is a versatile intermediate in organic synthesis.[2][8] It is commonly used in reactions where a long aliphatic chain is required to be introduced between two functional groups. For instance, it has been used in the synthesis of tboc-protected ionenes, which have applications in nucleic acid complexation.[8][9]

The following diagram illustrates a generalized workflow for a substitution reaction using a dihaloalkane like 1,12-**dibromododecane**.



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Caption: Generalized workflow for a substitution reaction involving 1,12-**dibromododecane**.

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